

Navigating the Safe Handling of H-Lys(boc)-NH₂ HCl: A Technical Guide

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Compound of Interest

Compound Name: *H-Lys(boc)-NH₂ hcl*

Cat. No.: *B613353*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **H-Lys(boc)-NH₂ HCl** (Nε-tert-Butoxycarbonyl-L-lysine hydrochloride). As a crucial building block in peptide synthesis and drug development, understanding its safety profile is paramount for ensuring a safe laboratory environment and the integrity of research outcomes.

While a comprehensive, officially registered Safety Data Sheet (SDS) for **H-Lys(boc)-NH₂ HCl** is not readily available in public domains, this guide synthesizes available data for the compound and augments it with information from structurally similar compounds, such as other protected amino acids. This approach provides a robust framework for safe handling, storage, and emergency procedures.

Physicochemical and Safety Data at a Glance

The following tables summarize the key quantitative data for **H-Lys(boc)-NH₂ HCl** and related compounds. It is critical to note that where specific data for the hydrochloride salt of H-Lys(boc)-NH₂ is unavailable, information from similar compounds is provided as a prudent guideline.

Table 1: Physicochemical Properties

Property	Value	Source/Notes
Chemical Name	Nε-tert-Butoxycarbonyl-L-lysine hydrochloride	-
Synonyms	H-Lys(Boc)-NH ₂ ·HCl, Boc-Lys-NH ₂ ·HCl	-
CAS Number	112803-72-2	[1]
Molecular Formula	C ₁₁ H ₂₄ ClN ₃ O ₃	
Molecular Weight	281.78 g/mol	
Appearance	Solid, powder	
Melting Point	Not available	Data for H-Lys(Boc)-OH: 250 °C[1]
Boiling Point	Not available	Data for H-Lys(Z)-NH ₂ ·HCl: 527.1°C at 760 mmHg
Solubility	Not available	General guidance suggests solubility in water.
Flash Point	Not applicable	

Table 2: Hazard Identification and Classification*

Hazard Class	Classification	Precautionary Statements
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	P264, P270, P301+P312, P330, P501
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	P264, P280, P302+P352, P321, P332+P313, P362
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	P261, P271, P304+P340, P312, P403+P233, P405, P501

*Based on GHS classifications for similar compounds like Boc-Lys(Fmoc)-OH. Specific GHS classification for **H-Lys(boc)-NH₂ HCl** is not available.[\[1\]](#)

Experimental Protocols: Safe Handling and Personal Protection

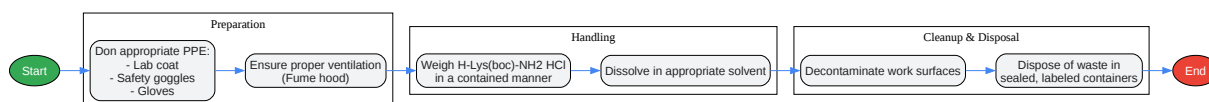
Adherence to strict experimental protocols is essential when working with **H-Lys(boc)-NH₂ HCl**. The following sections detail the recommended procedures for handling, storage, and disposal.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is crucial.

- **Ventilation:** Work in a well-ventilated area. For procedures that may generate dust, a fume hood or an exhaust ventilation system is required.[\[1\]](#)
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.

- **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.
- **Skin and Body Protection:** A laboratory coat is required. For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator (e.g., N95 or P1 for dusts) should be used.



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*General workflow for handling **H-Lys(boc)-NH₂ HCl**.*

Storage and Stability

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- **Temperature:** Store in a cool, dry, and well-ventilated place.^[1] Recommended storage temperature is often between 2-8°C.^[1] Some sources suggest storage at 0°C.^[1]
- **Container:** Keep the container tightly closed.^[1]
- **Incompatible Materials:** Avoid strong oxidizing agents.
- **Stability:** The compound is generally stable under recommended storage conditions.

Spill and Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the powder from spreading or entering drains.
- Cleanup: Carefully sweep or scoop up the spilled material. Avoid generating dust. Place the material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.

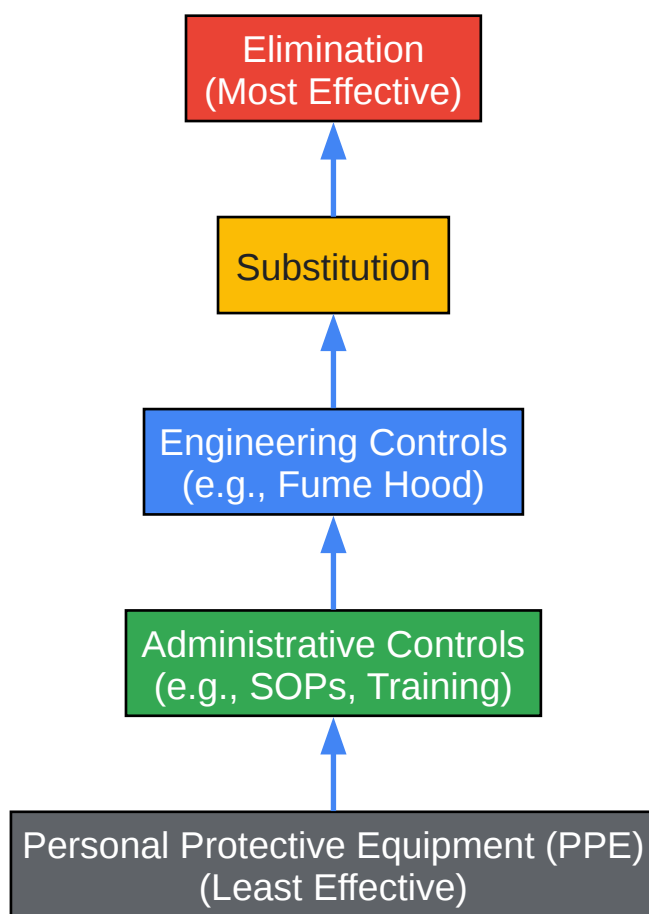
First-Aid Measures

In case of exposure, immediate action is necessary.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Hierarchy of Safety Controls

A systematic approach to minimizing risk involves implementing a hierarchy of controls. This logical framework prioritizes the most effective measures.



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Hierarchy of controls for managing chemical hazards.

Toxicological and Ecological Information

- Toxicological Data: Specific toxicological data for **H-Lys(boc)-NH₂ HCl** is not available. For the related compound L-Lysine hydrochloride, the oral LD₅₀ in rats is 10,600 mg/kg, indicating low acute toxicity. However, the Boc-protected amide may have a different toxicological profile. The hazards identified for similar compounds suggest it may be harmful if swallowed and cause skin, eye, and respiratory irritation.
- Ecological Information: No specific ecological data is available for **H-Lys(boc)-NH₂ HCl**. It is good practice to prevent the release of any chemical into the environment.

Conclusion

While **H-Lys(boc)-NH₂ HCl** is a valuable reagent, its handling requires a diligent and informed approach to safety. By understanding its properties, implementing robust engineering controls, using appropriate personal protective equipment, and being prepared for emergencies, researchers can minimize risks and ensure a safe working environment. Always consult the most up-to-date safety information from your supplier before use and adhere to your institution's safety protocols.

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References

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